

Application Notes and Protocols: Ido-IN-9 for In Vivo Studies

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Compound of Interest

Compound Name: Ido-IN-9

Cat. No.: B10800813

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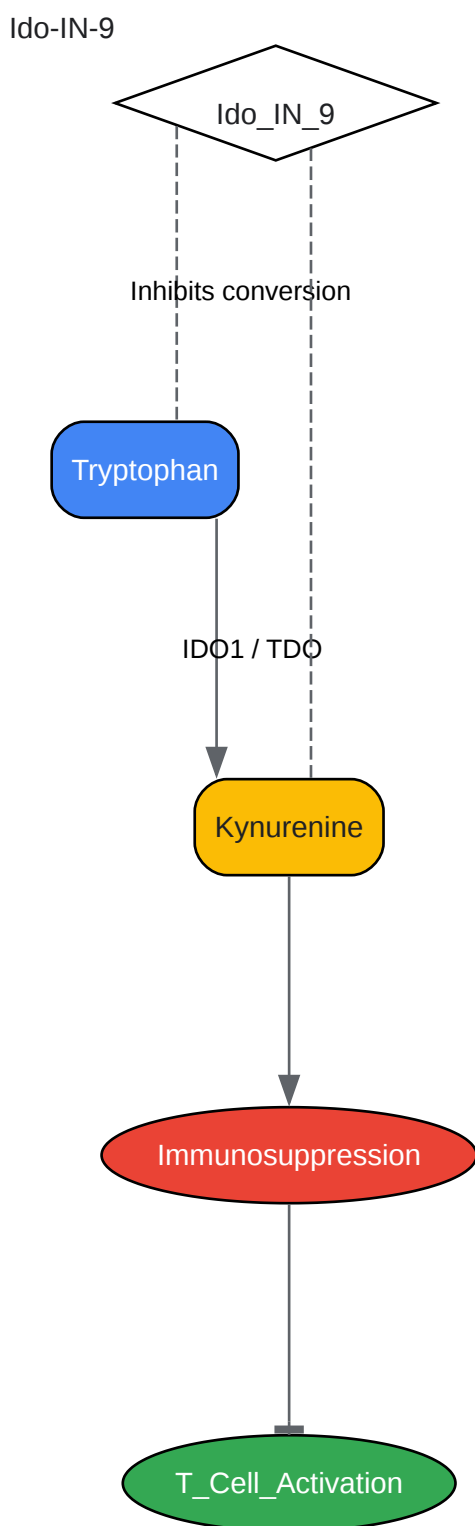
For Researchers, Scientists, and Drug Development Professionals

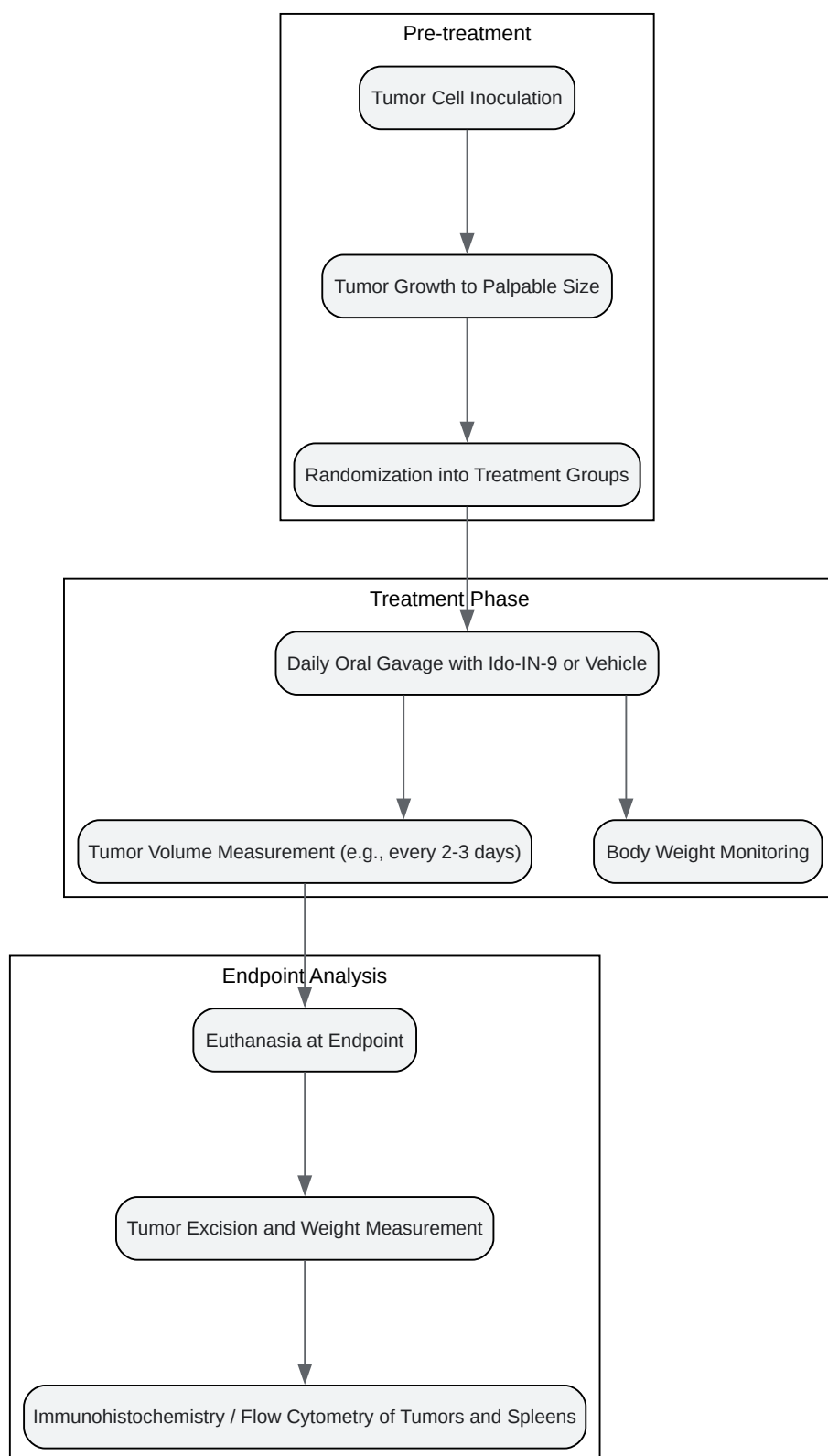
Introduction

Ido-IN-9 is a potent small molecule inhibitor of both indoleamine 2,3-dioxygenase 1 (IDO1) and tryptophan-2,3-dioxygenase (TDO). These enzymes are critical regulators of immune responses through their role in the kynurenine pathway of tryptophan metabolism. By inhibiting IDO1 and TDO, **Ido-IN-9** blocks the conversion of tryptophan to kynurenine, thereby reversing tumor-mediated immunosuppression and enhancing anti-tumor immunity. These application notes provide detailed information on the solubility of **Ido-IN-9**, protocols for its preparation for in vivo studies, and an overview of its mechanism of action.

Mechanism of Action: The Kynurenine Pathway

Ido-IN-9 exerts its therapeutic effect by targeting the initial and rate-limiting step of the kynurenine pathway. In the tumor microenvironment, cancer cells and some immune cells upregulate IDO1 and/or TDO, leading to the depletion of the essential amino acid tryptophan and the accumulation of its metabolite, kynurenine. This has two main immunosuppressive effects: tryptophan starvation arrests T-cell proliferation, and kynurenine actively promotes the generation of regulatory T cells (Tregs) while inducing apoptosis in effector T cells. **Ido-IN-9**, by dually inhibiting IDO1 and TDO, restores local tryptophan levels and reduces kynurenine production, thus alleviating immunosuppression and promoting a more effective anti-tumor immune response.





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